Technical Guide: 2-Cl-IB-MECA-13C,d3 Chemical Properties & Bioanalytical Applications

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Compound of Interest

Compound Name:	*2-Cl-IB-MECA-13C,d3*
Cat. No.:	*B1162068*

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Executive Summary

2-Cl-IB-MECA (generic name: Namodenoson, code: CF102) is a highly potent and selective agonist of the A3 Adenosine Receptor (

AR), currently under investigation for therapeutic applications in hepatocellular carcinoma (HCC), non-alcoholic steatohepatitis (NASH), and neuropathic pain.[1]

2-Cl-IB-MECA-13C,d3 is the stable isotope-labeled analogue of this drug. It serves as the critical Internal Standard (IS) for the precise quantification of 2-Cl-IB-MECA in biological matrices (plasma, tissue homogenates) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). By incorporating a stable heavy isotope label (

and deuterium), this analogue corrects for variability in extraction recovery and matrix ionization effects, ensuring data integrity in pharmacokinetic (PK) and pharmacodynamic (PD) studies.

Molecular Identity & Physicochemical Profile[1][2]

Structural Characterization

The parent molecule is an adenosine derivative modified at the 2-position (chlorine),

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-position (3-iodobenzyl), and the 5'-position (

-methylcarboxamide). The stable isotope labeling typically occurs at the

-methyl amide group, utilizing methylamine-

during the final synthetic step.

Property	Parent Molecule (Unlabeled)	Isotope Labeled Standard ( )
Common Name	2-Cl-IB-MECA	2-Cl-IB-MECA-13C,d3
IUPAC Name	2-chloro- -(3-iodobenzyl)-5'- -methylcarboxamidoadenosine	2-chloro- -(3-iodobenzyl)-5'- -(- methyl)carboxamidoadenosine
Chemical Formula		
Molecular Weight	544.73 g/mol	548.76 g/mol (+4 Da shift)
Isotopic Purity	Natural Abundance	atom
Appearance	White to off-white solid	White to off-white solid
Solubility	DMSO (~20 mg/mL), DMF	DMSO, DMF

Physicochemical Properties (Parent & IS)

- Lipophilicity (LogP): ~2.5 (Predicted). The molecule is moderately lipophilic, facilitating cell membrane penetration.
- pKa: ~10.5 (Secondary amine) and ~12 (Amide).
- Solubility Profile: Highly soluble in organic solvents (DMSO, Methanol) but practically insoluble in water. Stock solutions must be prepared in DMSO.[2]

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Bioanalytical Methodology: LC-MS/MS Protocol

The primary utility of **2-Cl-IB-MECA-13C,d3** is in Isotope Dilution Mass Spectrometry (IDMS). The following protocol outlines a validated workflow for quantifying the drug in human or rodent plasma.

The Role of the Internal Standard

The +4 Da mass shift provided by the

label is optimal for small molecule bioanalysis.

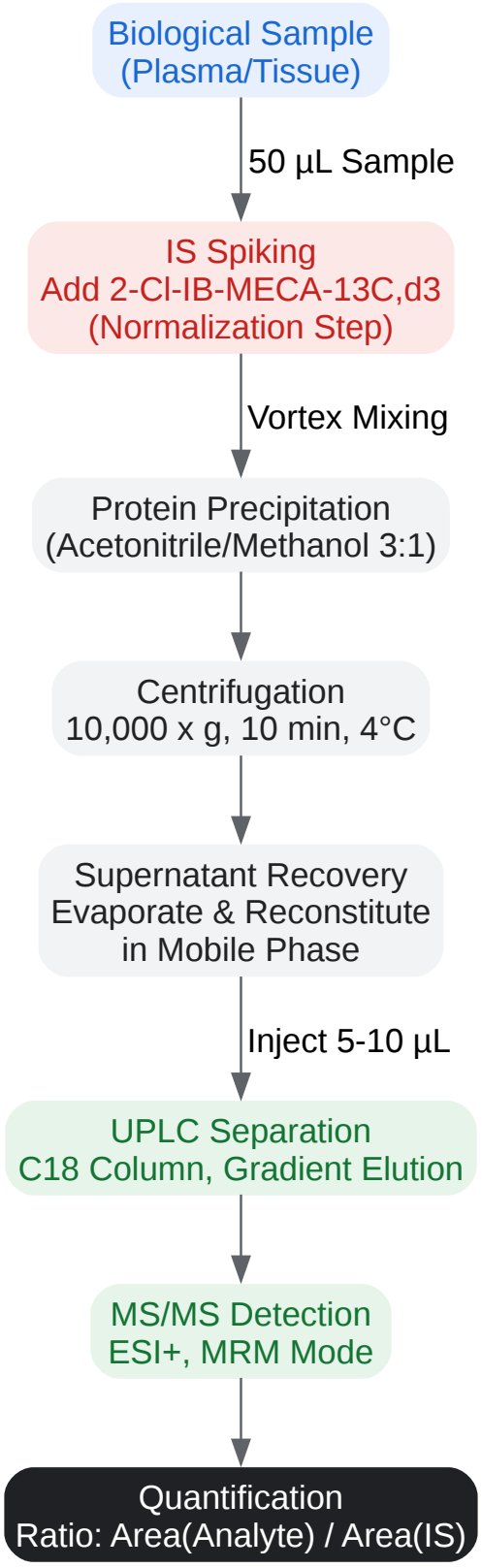
- Co-elution: The IS elutes at the exact same retention time as the analyte (or with a negligible deuterium-induced shift), ensuring it experiences the exact same matrix suppression or enhancement.
- Crosstalk Elimination: The +4 Da shift prevents isotopic overlap. Natural

  abundance in the parent molecule (M+1, M+2) does not interfere significantly with the M+4 channel of the IS.

Extraction & Analysis Workflow

The following diagram illustrates the critical path from sample collection to data acquisition.

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Figure 1: Isotope Dilution Mass Spectrometry workflow for 2-Cl-IB-MECA quantification.

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Mass Spectrometry Conditions (Guideline)

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Transitions (MRM):
  - Analyte (2-Cl-IB-MECA):

    (Adenine fragment) or

    (Loss of ribose-amide).
  - Internal Standard (**2-Cl-IB-MECA-13C,d3**):

    (Corresponding heavy fragment).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
  - Note: A high organic gradient is often required to elute the lipophilic parent compound.

Pharmacological Context: A3 Adenosine Receptor Signaling

Understanding the mechanism of action is vital for interpreting PK/PD correlations. 2-Cl-IB-MECA is a

-protein biased agonist.

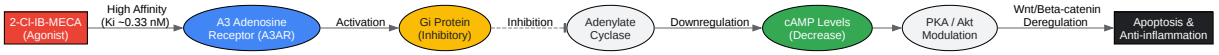
Mechanism of Action

Upon binding to the

receptor, 2-Cl-IB-MECA inhibits adenylate cyclase, reducing intracellular cAMP. In cancer models (e.g., HCC), this pathway triggers the deregulation of the Wnt/

-catenin pathway, leading to apoptosis.

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Figure 2: Signal transduction pathway of 2-Cl-IB-MECA via the A3 Adenosine Receptor.

Handling, Stability, and Safety

Storage & Reconstitution

- Powder Storage: Store at

  , desiccated, and protected from light. The compound is sensitive to hydrolytic degradation if exposed to moisture over time.

- Stock Solution: Dissolve in 100% DMSO. Stock solutions (e.g., 10 mM) are stable for up to 3 months at

  .

- Working Solution: Avoid aqueous dilutions for long-term storage. Prepare working standards in solvent (methanol/acetonitrile) immediately prior to spiking.

Safety Considerations

- Potency: As a nanomolar agonist, 2-Cl-IB-MECA is biologically active at extremely low concentrations. Handle with strict PPE (gloves, mask) to avoid accidental inhalation or skin absorption.

- Hazard: Classed as an irritant; potential modulator of cardiovascular function (via adenosine receptors).

References

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